

Synonyms and alternative names for Isoamyl 4-(dimethylamino)benzoate.

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Compound of Interest

Compound Name: *Isoamyl 4-(dimethylamino)benzoate*

Cat. No.: *B1209233*

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An In-depth Technical Guide to Isoamyl 4-(dimethylamino)benzoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Isoamyl 4-(dimethylamino)benzoate**, a compound of interest in various scientific and industrial fields. This document details its chemical identity, physicochemical properties, relevant experimental protocols, and its role in photochemical processes.

Chemical Identity: Synonyms and Alternative Names

Isoamyl 4-(dimethylamino)benzoate is known by a variety of names in scientific literature, commercial products, and chemical databases. A comprehensive list of these identifiers is crucial for accurate literature searches and unambiguous communication.

Identifier Type	Identifier
IUPAC Name	3-methylbutyl 4-(dimethylamino)benzoate
Synonyms	4-(Dimethylamino)benzoic acid isoamyl ester, Isopentyl 4-(dimethylamino)benzoate, 4-(Dimethylamino)benzoic acid isopentyl ester, Isoamyl p-dimethylaminobenzoate, Padimate A
Trade Names	Escalol 506, Spectraban
CAS Number	21245-01-2
PubChem CID	88836
InChI Key	OFSAUHSCHWRZKM-UHFFFAOYSA-N
Molecular Formula	C14H21NO2

Physicochemical Properties

A summary of the key physicochemical properties of **Isoamyl 4-(dimethylamino)benzoate** is presented below. These properties are essential for its handling, formulation, and application in experimental settings.

Property	Value	Reference
Molecular Weight	235.33 g/mol	[1]
Appearance	White to pale yellow crystalline solid	[2]
Melting Point	36 °C	[2]
Boiling Point	333.9 °C at 760 mmHg	
Density	0.99 g/cm ³	
Solubility	Soluble in organic solvents such as ethanol and acetone. Insoluble in water.	
UV Absorption Maximum (λ _{max})	Approximately 313 nm (in the UV-B range, based on the structurally similar ethyl ester)	[3]

Experimental Protocols

This section provides detailed methodologies for key experiments related to the synthesis and evaluation of **Isoamyl 4-(dimethylamino)benzoate**.

Synthesis of Isoamyl 4-(dimethylamino)benzoate

A common method for the synthesis of **Isoamyl 4-(dimethylamino)benzoate** is through the esterification of p-dimethylaminobenzoic acid with isoamyl alcohol. A more recent and efficient method utilizes p-dimethylamino benzaldehyde as a starting material.[4]

Materials:

- p-Dimethylamino benzaldehyde
- Isoamyl alcohol
- Hydrogen peroxide

- Ferric perchlorate (catalyst)
- Solvent (e.g., toluene)
- Sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Standard laboratory glassware for organic synthesis (round-bottom flask, condenser, separatory funnel, etc.)
- Heating and stirring apparatus
- Rotary evaporator

Procedure:

- In a round-bottom flask, dissolve p-dimethylamino benzaldehyde in a suitable solvent such as toluene.
- Add isoamyl alcohol to the solution. The molar ratio of p-dimethylamino benzaldehyde to isoamyl alcohol should be optimized, with an excess of the alcohol often used to drive the reaction to completion.
- Add a catalytic amount of ferric perchlorate.
- Slowly add hydrogen peroxide to the reaction mixture while stirring. The temperature should be controlled, typically between 15-35 °C.^[4]
- Heat the reaction mixture under reflux for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Transfer the mixture to a separatory funnel and wash with a saturated sodium bicarbonate solution to neutralize any unreacted acid.
- Wash with brine to remove any remaining aqueous impurities.

- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the solution under reduced pressure using a rotary evaporator to obtain the crude product.
- The crude product can be further purified by column chromatography on silica gel or by recrystallization to yield pure **Isoamyl 4-(dimethylamino)benzoate**.

Photostability Testing

Given its application as a UV filter, assessing the photostability of **Isoamyl 4-(dimethylamino)benzoate** is critical. The following protocol is based on the ICH Q1B guidelines for photostability testing of new active substances.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Materials:

- **Isoamyl 4-(dimethylamino)benzoate**
- Suitable solvent (e.g., ethanol)
- Quartz cuvettes or other transparent containers
- Photostability chamber equipped with a light source conforming to ICH Q1B guidelines (e.g., a combination of cool white fluorescent and near UV lamps)
- UV-Vis spectrophotometer
- Aluminum foil

Procedure:

- Sample Preparation: Prepare a solution of **Isoamyl 4-(dimethylamino)benzoate** in a suitable solvent at a known concentration.
- Forced Degradation Study:
 - Expose the solution in a chemically inert, transparent container to a high-intensity light source within the photostability chamber.

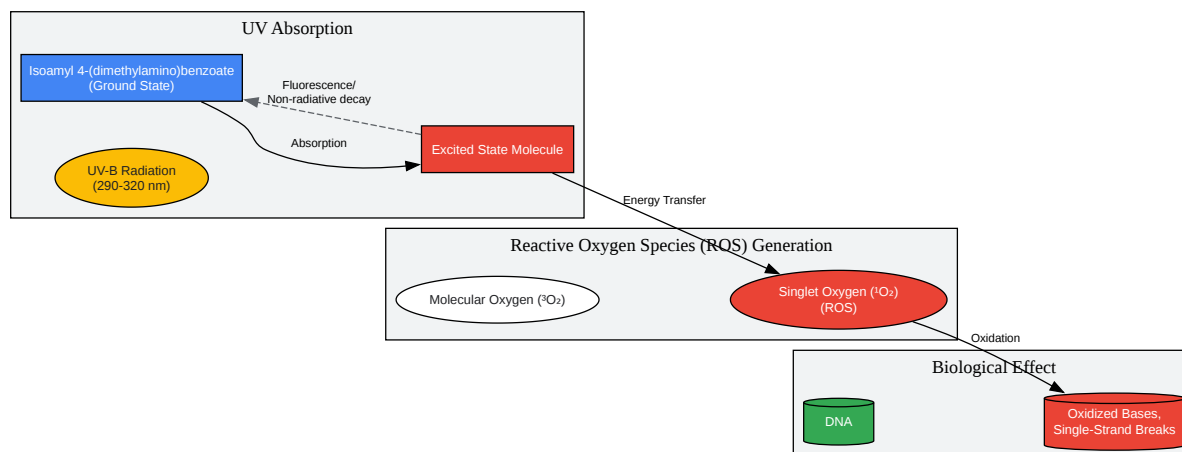
- Simultaneously, prepare a "dark control" sample by wrapping an identical container with the solution in aluminum foil to protect it from light and place it in the same chamber.
- Monitor the samples at various time points. Analyze the samples for degradation using a stability-indicating HPLC method.
- Confirmatory Study:
 - Expose the sample to a total illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter.[5][6]
 - A dark control sample should be stored under the same conditions but protected from light.
 - Analyze the exposed and dark control samples for any changes in physical properties, and for the formation of degradation products by HPLC.
 - The UV-Vis spectrum of the solution can also be measured before and after exposure to assess changes in its absorbance profile.

Photochemical Mechanism and Biological Implications

Isoamyl 4-(dimethylamino)benzoate, as a derivative of p-aminobenzoic acid (PABA), functions as a UV filter by absorbing high-energy UV-B radiation. However, the absorbed energy can lead to photochemical reactions with biological implications.

Upon absorption of UV radiation, the molecule is promoted to an excited state. This excited molecule can then transfer its energy to molecular oxygen, generating reactive oxygen species (ROS) such as singlet oxygen. These ROS can subsequently interact with and cause damage to biological macromolecules, most notably DNA.[8] This indirect mechanism of DNA damage can lead to the formation of various DNA lesions, including oxidized bases and single-strand breaks.

The following diagram illustrates the proposed photochemical pathway leading to potential DNA damage.



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Caption: Proposed photochemical pathway of **Isoamyl 4-(dimethylamino)benzoate** leading to indirect DNA damage.

It is important to note that while this compound can absorb harmful UV radiation, its potential to generate ROS and cause indirect DNA damage is a critical consideration in its application, particularly in dermatological and cosmetic formulations. Further research into the photostability and photochemical behavior of **Isoamyl 4-(dimethylamino)benzoate** is essential for a complete understanding of its safety and efficacy profile.

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